

Personal protective equipment for handling Tenoxicam

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Compound of Interest

Compound Name: Tenoxicam

Cat. No.: B611289

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Essential Safety and Handling Guide for Tenoxicam

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Tenoxicam**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Tenoxicam is classified as a hazardous substance that is toxic if swallowed, in contact with skin, or if inhaled.^{[1][2]} It is imperative to use appropriate personal protective equipment (PPE) to prevent exposure.

Hazard Class	GHS Classification	Required Personal Protective Equipment (PPE)
Acute Toxicity, Oral	Category 3	Chemical-resistant gloves, lab coat/gown, arm sleeves.
Acute Toxicity, Dermal	Category 3	Chemical-resistant gloves (double-gloving recommended), lab coat/gown. [3]
Acute Toxicity, Inhalation	Category 3	Approved respirator (N95 or higher), use in a ventilated hood.
Eye Contact	N/A	ANSI-approved safety goggles or face shield.

Occupational Exposure Limits: As of the latest safety data sheets, no official occupational exposure limit values have been established for **Tenoxicam**. Therefore, it is crucial to handle it with a high degree of caution, always assuming the potential for hazardous exposure and minimizing contact.

Operational Plan: Handling Tenoxicam

This section outlines the step-by-step procedures for safely handling **Tenoxicam** from receipt to disposal.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks. If compromised, follow spill procedures immediately.
- **Storage:** Store **Tenoxicam** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.[\[2\]](#) The storage location should be secure and accessible only to authorized personnel.[\[2\]](#)

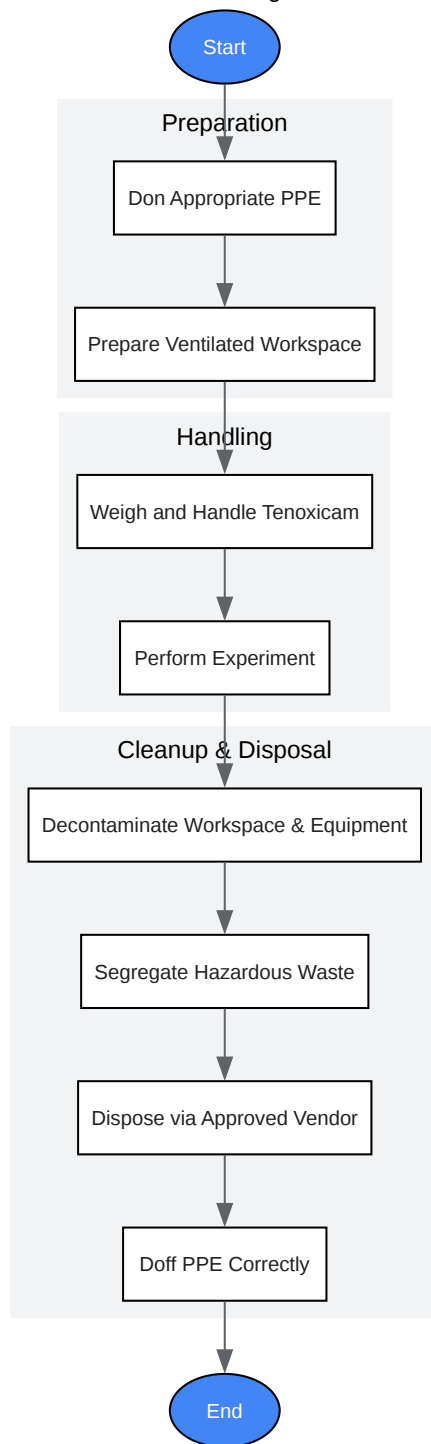
Preparation and Handling

- **Engineering Controls:** All handling of **Tenoxicam** powder should occur within a certified chemical fume hood or a similar ventilated enclosure to avoid dust formation.
- **Personal Protective Equipment (PPE):** Before handling, don the required PPE as specified in the table above. This includes a lab coat or gown, double gloves, and safety goggles.^{[1][3]} An approved respirator is necessary when handling the powder outside of a ventilated enclosure.
- **Weighing and Aliquoting:** Use non-sparking tools and handle the powder carefully to prevent it from becoming airborne. Clean all equipment and the work surface thoroughly after use.
- **Personal Hygiene:** Do not eat, drink, or smoke in the handling area.^{[1][2]} Wash hands thoroughly with soap and water after handling **Tenoxicam**, even if gloves were worn.^{[1][2]}

Disposal Plan

- **Waste Collection:** All disposable materials contaminated with **Tenoxicam**, including gloves, wipes, and containers, must be collected in a designated, sealed hazardous waste container.
- **Disposal Method:** Do not dispose of **Tenoxicam** or its waste in standard trash or down the drain.^[1] It must be disposed of through an approved hazardous waste disposal plant.^[2]
- **Decontamination:** All non-disposable equipment should be decontaminated using appropriate procedures before being removed from the work area.

Tenoxicam Handling Workflow



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Caption: Workflow for the safe handling of **Tenoxicam**.

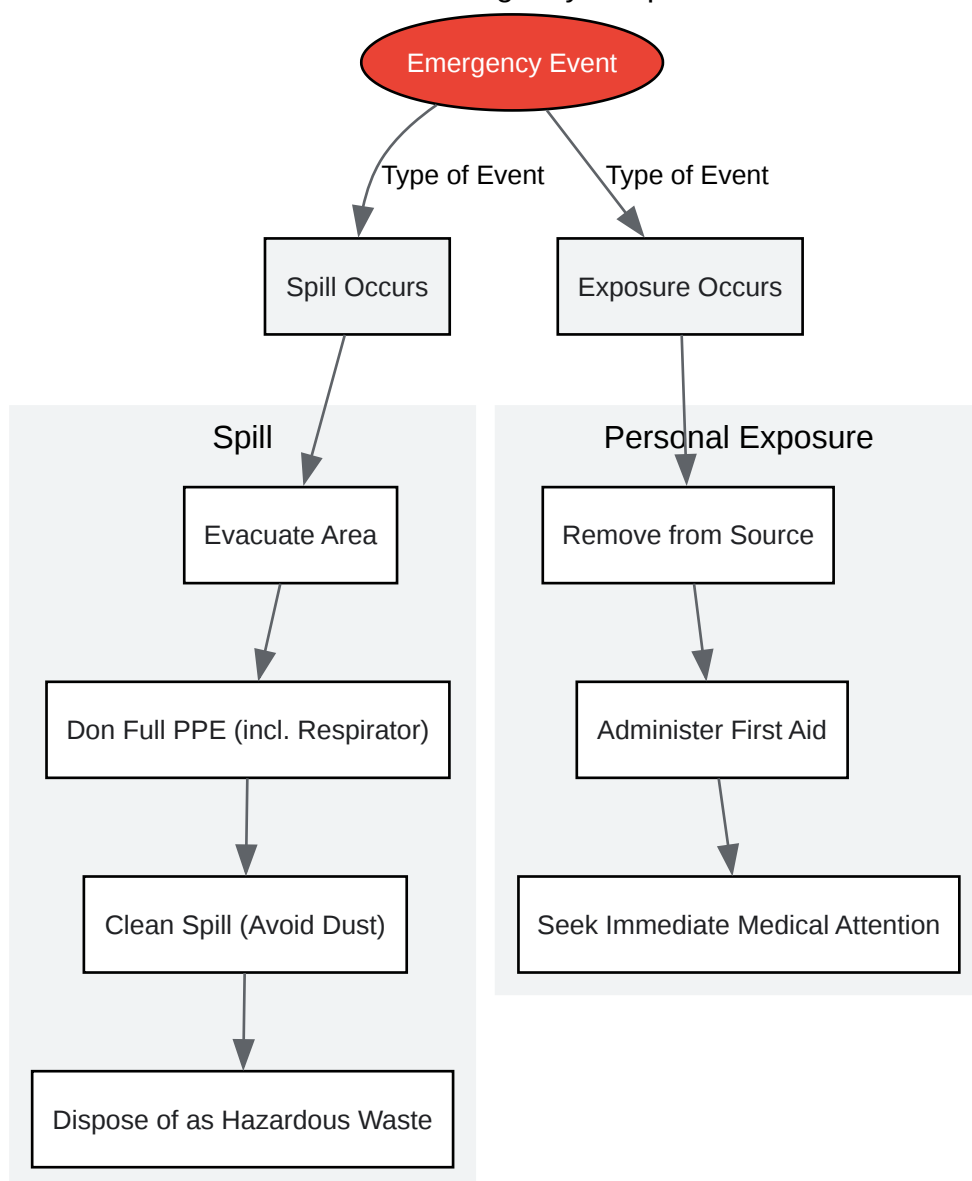
Emergency and Disposal Plans

Immediate and appropriate action is critical in the event of an emergency involving **Tenoxicam**.

Emergency Procedures: Spills and Exposure

- Spill Response:
 - Evacuate: Immediately clear the area of all personnel.
 - Ventilate: Ensure the area is well-ventilated.
 - Contain: Prevent the spread of the powder. Avoid creating dust.
 - PPE: Don a full set of PPE, including a respirator, before re-entering the area.
 - Clean-up: Carefully collect the spilled material using a method that does not generate dust (e.g., wet wipe or HEPA-filtered vacuum). Place the collected material and all cleaning supplies into a sealed hazardous waste container.
 - Decontaminate: Clean the spill area thoroughly with an appropriate solvent.
- First Aid Measures:
 - Inhalation: Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[2\]](#)
 - Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)
 - Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Tenoxicam Emergency Response



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Caption: Emergency response plan for **Tenoxicam** incidents.

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